

An In-depth Technical Guide on the Discovery and Development of Bedaquiline

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Compound of Interest

Compound Name: *Antitubercular agent-40*

Cat. No.: *B15563959*

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Abstract: Bedaquiline, sold under the brand name Sirturo, represents a significant breakthrough in the fight against tuberculosis (TB), particularly multi-drug-resistant tuberculosis (MDR-TB).[1][2] It is the first TB drug with a new mechanism of action to be approved in over 40 years.[1][3][4][5] This document provides a comprehensive technical overview of the discovery, development, mechanism of action, and key experimental data related to Bedaquiline.

Introduction: The Need for Novel Antitubercular Agents

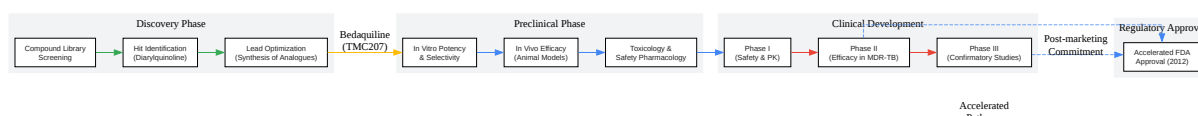
Tuberculosis remains a leading cause of death from a single infectious agent, with the rise of multi-drug-resistant (MDR) and extensively drug-resistant (XDR) strains of *Mycobacterium tuberculosis* posing a significant global health threat.[6] The lengthy and often poorly tolerated treatment regimens for these resistant forms of TB have underscored the urgent need for new drugs with novel mechanisms of action. Bedaquiline's development was a landmark event, offering a new therapeutic option for patients with limited treatment choices.[4]

Discovery and Development Pathway

The journey of Bedaquiline from a screening hit to an approved drug was a multi-year endeavor led by a team at Janssen Pharmaceutica.[2] The process began with the screening of a diverse library of compounds to identify those with potent activity against *Mycobacterium tuberculosis*. This led to the identification of a diarylquinoline (DARQ) compound with a unique mechanism of action.[1][7]

The initial lead compound was then subjected to an extensive medicinal chemistry program to optimize its potency, selectivity, and pharmacokinetic properties.[1] This process involved the synthesis and evaluation of thousands of analogues to identify the most promising candidate, which ultimately became Bedaquiline (formerly known as TMC207).[1]

Following preclinical studies that demonstrated its efficacy and acceptable safety profile, Bedaquiline entered clinical trials.[7] Phase IIb studies showed its effectiveness in treating MDR-TB, and in 2012, it received accelerated approval from the U.S. Food and Drug Administration (FDA) for this indication.[2][4][7]



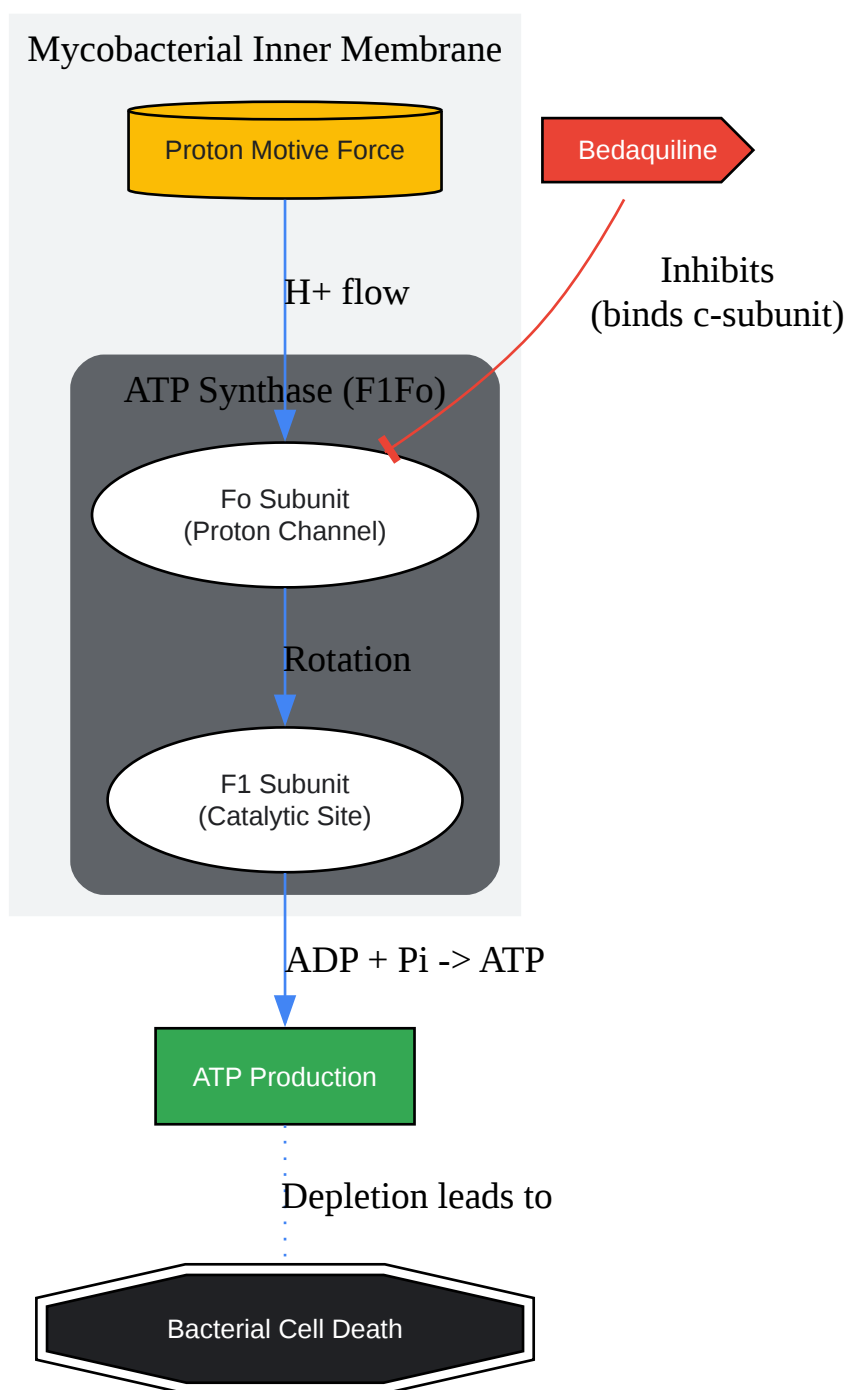
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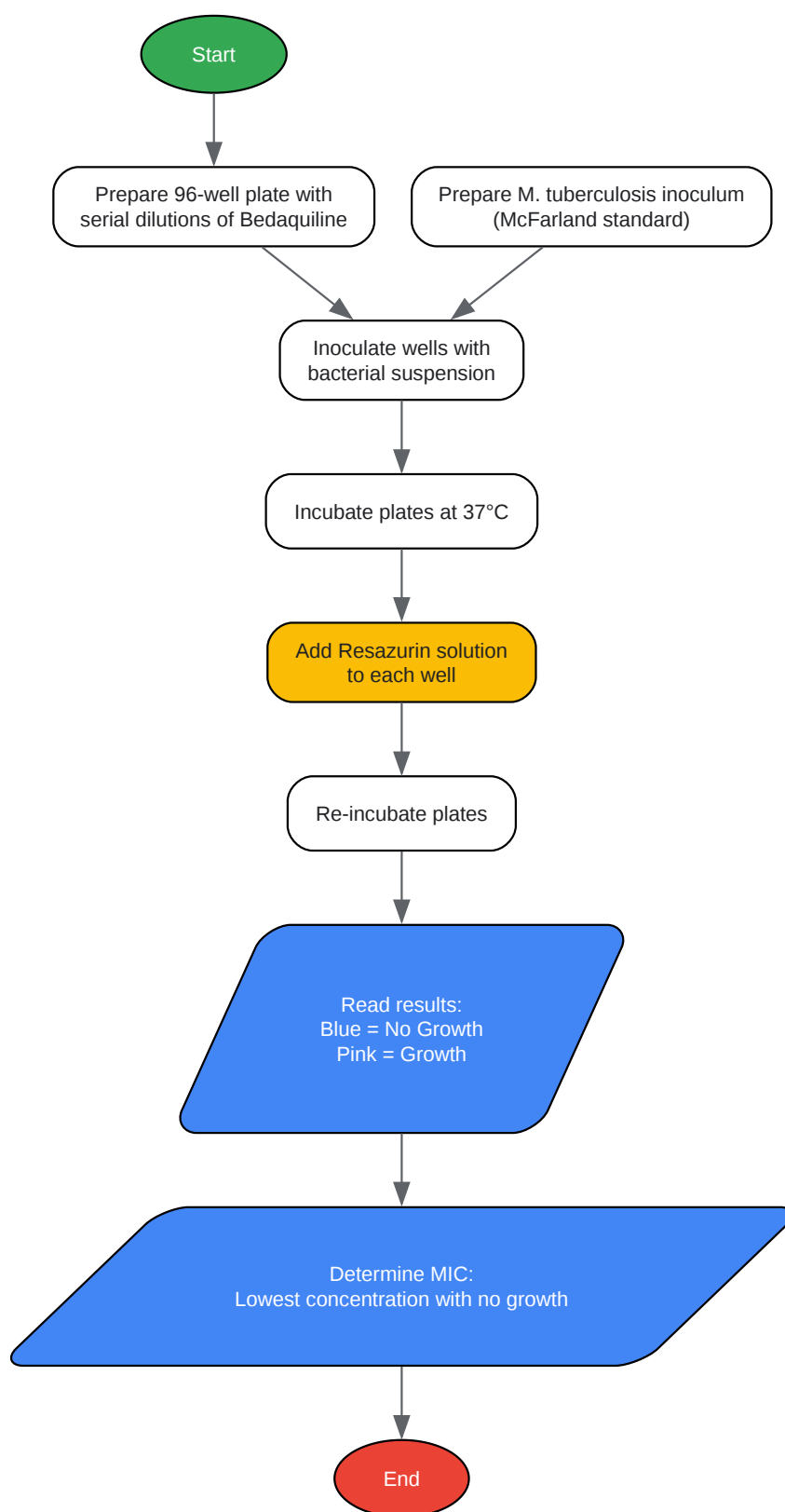
Caption: A logical workflow of the discovery and development of Bedaquiline.

Mechanism of Action

Bedaquiline has a novel mechanism of action, targeting the energy metabolism of *Mycobacterium tuberculosis*. [7] It specifically inhibits the F1Fo-ATP synthase, an essential enzyme for the bacterium's survival and replication. [7][8]

The drug binds to the c subunit of the ATP synthase, which disrupts the proton motive force across the bacterial cell membrane.[8] This inhibition of proton translocation prevents the synthesis of ATP, leading to a depletion of the cell's energy reserves and ultimately causing bacterial death.[8] A key advantage of Bedaquiline is its selectivity for the mycobacterial ATP synthase, minimizing off-target effects on human cells.[8] Furthermore, it is effective against both replicating and non-replicating mycobacteria, making it a powerful tool against latent and persistent infections.[7][8]





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